

4,6-Dichloro-5-nitropyrimidine CAS number 4316-93-2 properties

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Compound of Interest

Compound Name: 4,6-Dichloro-5-nitropyrimidine

Cat. No.: B016160

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An In-depth Technical Guide to **4,6-Dichloro-5-nitropyrimidine** (CAS: 4316-93-2)

This technical guide provides a comprehensive overview of **4,6-Dichloro-5-nitropyrimidine**, a pivotal chemical intermediate for professionals in research, and drug development.

Core Properties and Data

4,6-Dichloro-5-nitropyrimidine is a yellow crystalline solid.^{[1][2]} It is a versatile building block in the synthesis of a variety of biologically active molecules, including pharmaceuticals and agrochemicals.^{[3][4]}

Physicochemical Properties

The fundamental physicochemical properties of **4,6-Dichloro-5-nitropyrimidine** are summarized below for quick reference.

Property	Value	Citations
CAS Number	4316-93-2	[1][4][5][6][7][8][9][10][11][12]
Molecular Formula	C ₄ HCl ₂ N ₃ O ₂	[4][5][6][7][10][13][14]
Molecular Weight	193.98 g/mol	[4][5][6][7][10]
Appearance	Yellow crystalline solid / White to off-white to pale brown solid	[1][4]
Melting Point	100 - 103 °C	[2][4][6]
Boiling Point	325.80 °C	[5]
Solubility	Sparingly soluble in water. Soluble in polar organic solvents like DMSO and DMF. Also soluble in Chloroform, Ethyl Acetate, Methanol, and Toluene.	[1][3][9]
Storage Conditions	Store at 0-8 °C or <-15°C. Keep container tightly closed in a well-ventilated place.	[4][5]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **4,6-Dichloro-5-nitropyrimidine**.

Spectral Data Type	Details	Citations
¹ H NMR	(DMSO-D ₆) δ 8.3 (s, 1H, Ar)	[2]
¹³ C NMR	Spectra available.	[14][15]
IR Spectrum	Spectra available (KBr disc, nujol mull, ATR-IR).	[1][10][14]
Mass Spectrum	Electron ionization mass spectrum available.	[1][15][16]

Synthesis and Reactivity

4,6-Dichloro-5-nitropyrimidine is a key intermediate in organic synthesis.^[2] Its reactivity is primarily defined by the two chlorine atoms and the nitro group attached to the pyrimidine ring, making it a versatile precursor for various derivatives.^{[3][4]}

Experimental Protocol: Synthesis from 4,6-dihydroxy-5-nitropyrimidine

A common laboratory-scale synthesis of **4,6-Dichloro-5-nitropyrimidine** involves the chlorination of 4,6-dihydroxy-5-nitropyrimidine.^{[2][7]}

Materials:

- 4,6-dihydroxy-5-nitropyrimidine (25 g, 160 mmol)
- Phosphorus oxychloride (POCl_3) (96 mL, 1056 mmol)
- Dimethylaniline (32.6 mL, 246 mmol)
- Ice (300 g)
- Ether
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Dichloromethane

Procedure:

- A suspension of 4,6-dihydroxy-5-nitropyrimidine in phosphorus oxychloride is prepared.^[2]
- Dimethylaniline is added to the suspension.^[2]

- The reaction mixture is heated in an oil bath at 125-130 °C for 1 hour.[2]
- Excess phosphorus oxychloride is removed by evaporation.[2]
- The residue is carefully poured onto ice, leading to the formation of a solid product.[2]
- The solid is collected by filtration.[2]
- The filtrate is extracted with ether.[2]
- The combined organic layers are washed with water and brine, then dried over anhydrous sodium sulfate.[2]
- The solvent is evaporated, and the resulting residue is purified by fast column chromatography using dichloromethane to yield the final product.[2]

This procedure typically affords the product in a 70% yield.[2]

Chemical Reactivity

The chlorine atoms on the pyrimidine ring are susceptible to nucleophilic substitution, which allows for the introduction of various functional groups.[3] For instance, reactions with primary amines can lead to the formation of disubstituted dialkyl/arylamine pyrimidines.[17] The nitro group can also be a site for chemical modification, such as reduction to an amino group, further expanding the synthetic possibilities.[3]

Applications in Research and Development

The unique structural features of **4,6-Dichloro-5-nitropyrimidine** make it a valuable compound in several high-stakes research and development areas.

- **Pharmaceutical Development:** It serves as a crucial intermediate in the synthesis of various pharmaceuticals.[4] Notably, it is an intermediate in the synthesis of Tenofovir, an antiviral drug used to treat HIV.[5] It is also used in developing treatments for bacterial infections and cancer.[4]
- **Agrochemicals:** This compound is utilized in the formulation of herbicides and fungicides to protect crops.[1][4] Its mechanism of action in herbicidal applications involves the disruption

of key enzymes and pathways essential for plant growth.[1]

- Biochemical Research: Researchers use **4,6-Dichloro-5-nitropyrimidine** in studies related to nucleic acid interactions, which aids in understanding genetic processes and identifying potential therapeutic targets.[4]

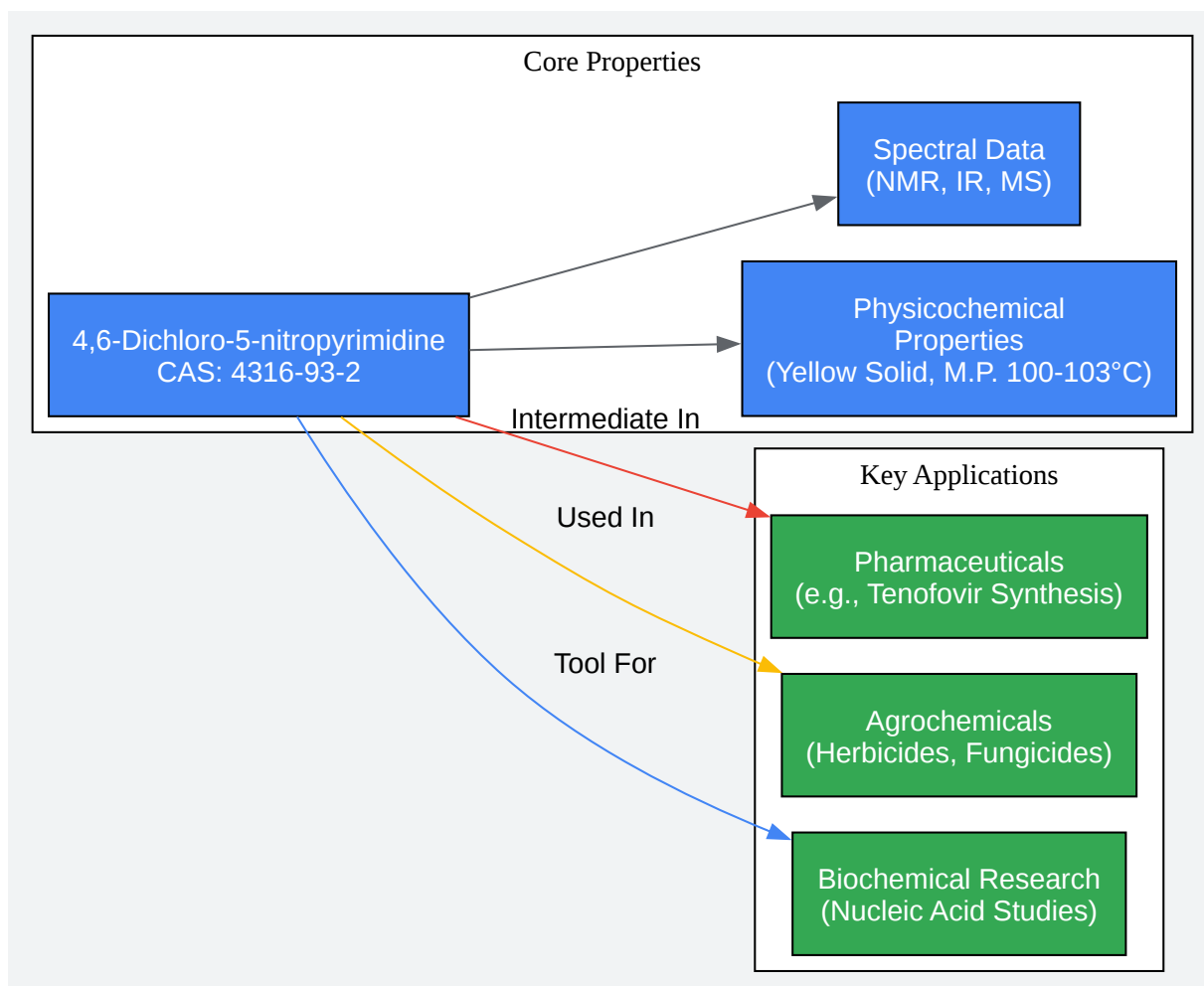
Safety and Handling

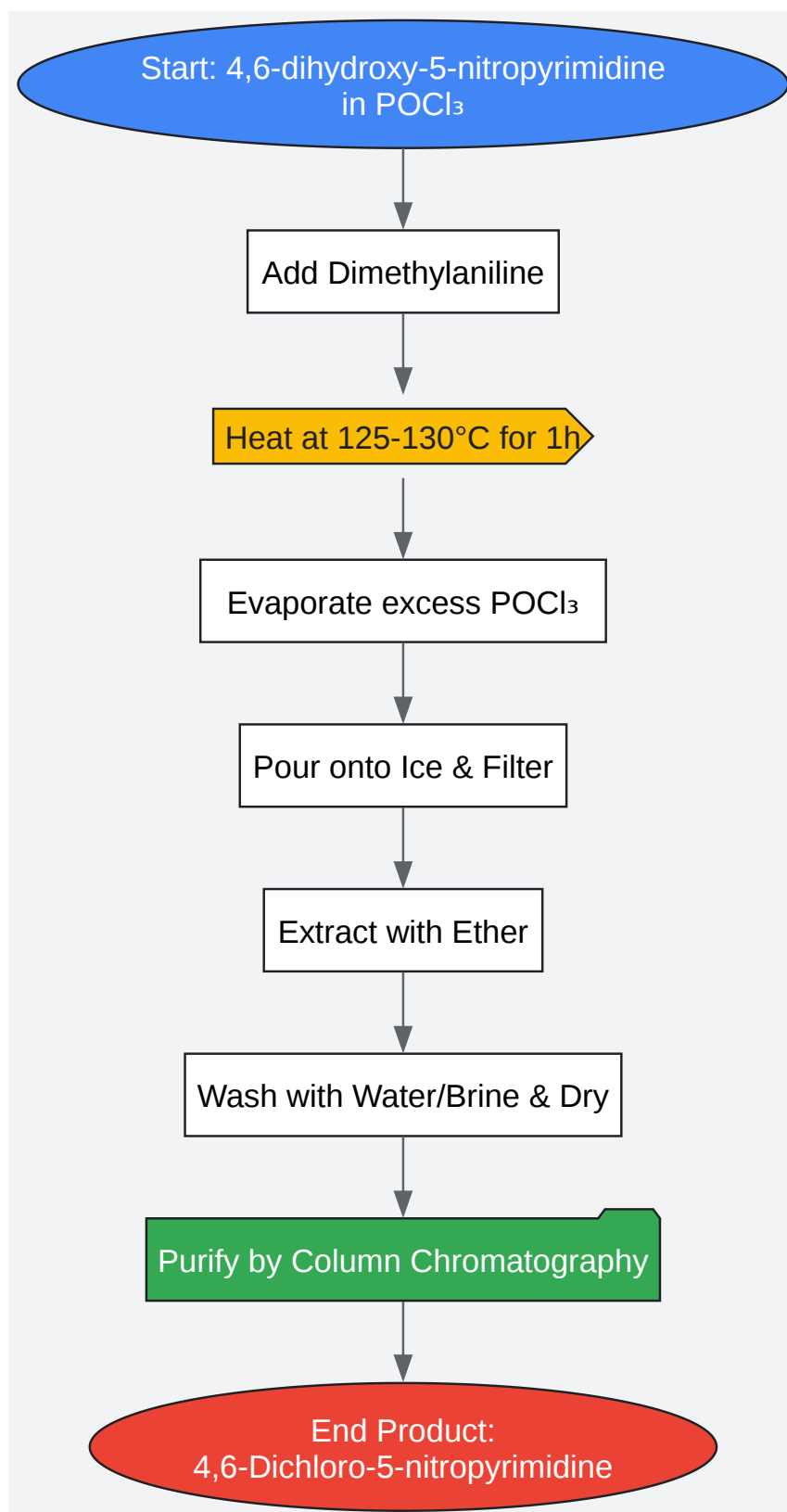
4,6-Dichloro-5-nitropyrimidine is considered hazardous and requires careful handling.[18]

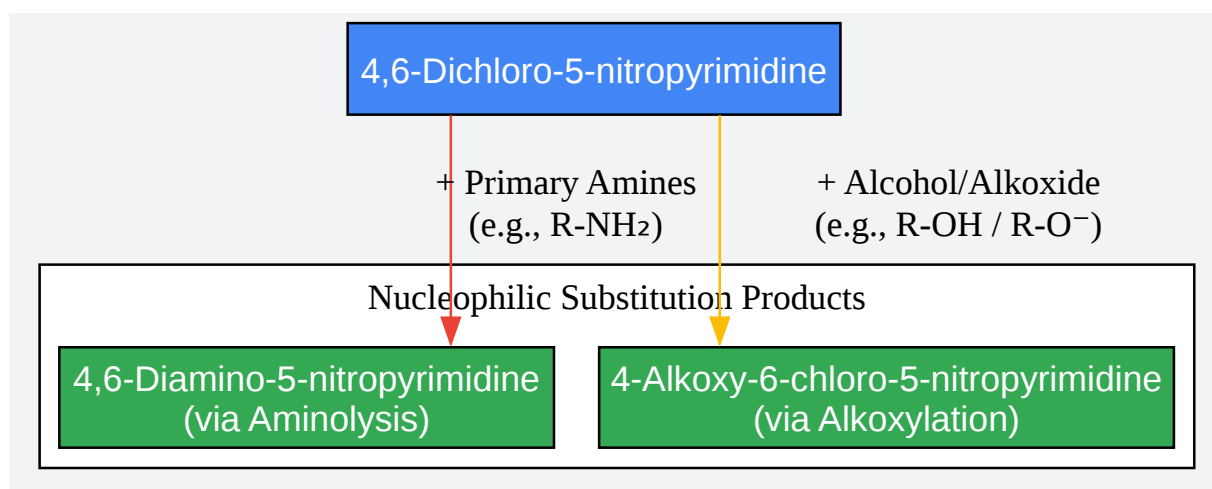
Hazard Information	Details	Citations
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][8][14]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P403+P233, P405.	[1][14]
Personal Protective Equipment	Wear protective gloves, clothing, eye, and face protection. Use in a well-ventilated area.	[1][18]
Toxicity	Toxic by inhalation, in contact with skin, and if swallowed.	[1]

Visualized Data and Processes

To better illustrate the concepts discussed, the following diagrams have been generated.







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